

Spectroscopic Data for 3,5-Difluorobenzaldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-(3,5-Difluorophenyl)benzaldehyde

CAS No.: 656306-74-0

Cat. No.: B1313709

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Introduction

3,5-Difluorobenzaldehyde is a key aromatic aldehyde that serves as a versatile intermediate in the synthesis of a wide array of fine chemicals, pharmaceuticals, and agrochemicals.^{[1][2]} The strategic placement of two fluorine atoms on the benzene ring significantly modifies the molecule's electronic properties, reactivity, and biological activity, making it a compound of great interest to researchers in drug discovery and materials science.^{[2][3]} A thorough understanding of its spectroscopic characteristics is paramount for confirming its identity, assessing purity, and predicting its behavior in chemical transformations. This guide provides a comprehensive analysis of the spectroscopic data for 3,5-difluorobenzaldehyde, including ¹H NMR, ¹³C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), presented with the insights of a seasoned application scientist.

Molecular Structure and Key Physicochemical Properties

3,5-Difluorobenzaldehyde possesses a molecular formula of $C_7H_4F_2O$ and a molecular weight of 142.10 g/mol [4]. The molecule's structure, characterized by a central benzene ring substituted with an aldehyde group and two fluorine atoms at the meta positions, is the foundation for interpreting its spectroscopic behavior.

Property	Value	Source
CAS Number	32085-88-4	
Molecular Formula	$C_7H_4F_2O$	[5]
Molecular Weight	142.10 g/mol	[5]
Appearance	White or colorless to light yellow powder to lump to clear liquid	[2]
Melting Point	17-25 °C	[2][6]
Boiling Point	61-63 °C (43 mmHg)	[6]
Density	1.296 g/mL at 20 °C	[7]
Refractive Index	$n_{20/D}$ 1.493	[7]

1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The 1H NMR spectrum of 3,5-difluorobenzaldehyde is relatively simple due to the molecule's symmetry.

Experimental Protocol for 1H NMR Spectroscopy

A standardized protocol for acquiring a high-quality 1H NMR spectrum is crucial for accurate data interpretation.

- Sample Preparation: Dissolve approximately 5-10 mg of 3,5-difluorobenzaldehyde in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.^{[8][9]} The use of a deuterated solvent is essential to avoid large solvent signals that could obscure the analyte's peaks.^[10]
- Instrument Setup:
 - Use a spectrometer with a proton frequency of at least 300 MHz for good signal dispersion.^[9]
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity and resolution.
- Data Acquisition:
 - Acquire the spectrum at room temperature.
 - Use a standard pulse sequence (e.g., a 90° pulse).
 - Set the spectral width to cover the expected chemical shift range (typically 0-12 ppm).
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the free induction decay (FID).
 - Phase the spectrum to obtain pure absorption peaks.
 - Calibrate the chemical shift scale using the residual solvent peak (e.g., CHCl_3 at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0.00 ppm.^[10]
 - Integrate the signals to determine the relative number of protons.

^1H NMR Data and Interpretation

The ^1H NMR spectrum of 3,5-difluorobenzaldehyde exhibits three distinct signals corresponding to the aldehyde proton and the two types of aromatic protons.

Signal	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
1	~9.9	Singlet	1H	Aldehyde proton (-CHO)
2	~7.6	Doublet of doublets (dd) or Triplet (t)	2H	H-2, H-6
3	~7.4	Triplet of triplets (tt) or Triplet (t)	1H	H-4

Source: Predicted based on general principles and data from similar compounds.[\[11\]](#)

Interpretation:

- Aldehyde Proton (-CHO): The proton of the aldehyde group is highly deshielded due to the electron-withdrawing nature of the adjacent carbonyl oxygen. This results in a characteristic downfield chemical shift of around 9.9 ppm.[\[10\]](#) The signal appears as a singlet as there are no adjacent protons to couple with.
- Aromatic Protons (H-2, H-6): These two protons are chemically equivalent due to the molecule's C_{2v} symmetry. They are coupled to the H-4 proton and the fluorine atom at C-3 (and C-5 respectively). This coupling results in a complex splitting pattern, often appearing as a doublet of doublets or a triplet. Their chemical shift is influenced by the deshielding effects of the aldehyde group and the fluorine atoms.
- Aromatic Proton (H-4): This proton is situated between two fluorine atoms and is coupled to the H-2 and H-6 protons. This leads to a multiplet, often a triplet of triplets or a simple triplet. The strong electron-withdrawing effect of the two meta-fluorine atoms causes a downfield shift for this proton as well.

Caption: Correlation of ^1H NMR signals with the protons of 3,5-difluorobenzaldehyde.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides valuable information about the carbon skeleton of a molecule.

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3).^[9]
- Instrument Setup:
 - Use a spectrometer with a carbon frequency of at least 75 MHz.
 - Lock and shim the spectrometer as described for ^1H NMR.
- Data Acquisition:
 - Acquire a proton-decoupled spectrum to simplify the signals to singlets.
 - Use a pulse sequence with a sufficient relaxation delay to ensure accurate integration if quantitative data is desired.
 - A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Data Processing:
 - Process the data similarly to ^1H NMR.
 - Calibrate the chemical shift scale using the solvent peak (e.g., CDCl_3 at 77.16 ppm).

^{13}C NMR Data and Interpretation

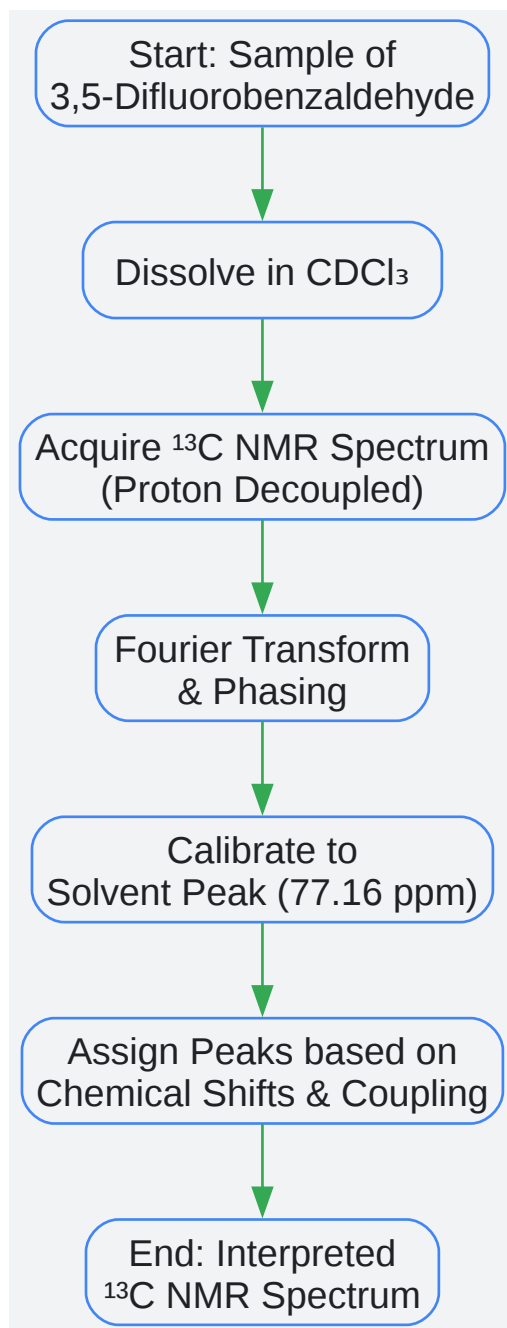
The ^{13}C NMR spectrum of 3,5-difluorobenzaldehyde shows distinct signals for each unique carbon atom.

Signal	Chemical Shift (δ , ppm)	Multiplicity (Coupled)	Assignment
1	~189	Triplet	Carbonyl Carbon (C=O)
2	~164	Doublet	C-3, C-5
3	~140	Triplet	C-1
4	~115	Triplet	C-4
5	~112	Doublet	C-2, C-6

Source: BenchChem[12]

Interpretation:

- **Carbonyl Carbon (C=O):** The carbonyl carbon is the most deshielded carbon, appearing at a very downfield chemical shift of around 189 ppm. In a proton-coupled spectrum, it would show coupling to the aldehyde proton. Due to its proximity to the aromatic ring, it can also exhibit through-bond coupling to the fluorine atoms, often appearing as a triplet.
- **Fluorine-Bearing Carbons (C-3, C-5):** These carbons are directly attached to the highly electronegative fluorine atoms, resulting in a significant downfield shift to around 164 ppm. They typically appear as doublets due to strong one-bond carbon-fluorine coupling (^1JCF).
- **Aldehyde-Bearing Carbon (C-1):** The ipso-carbon to which the aldehyde group is attached appears around 140 ppm. Its chemical shift is influenced by the substituent effect of the aldehyde group and coupling to the adjacent fluorine atoms, often resulting in a triplet.
- **Para Carbon (C-4):** The carbon at the para position relative to the aldehyde group resonates at approximately 115 ppm. It is coupled to the two meta-fluorine atoms, leading to a triplet in the coupled spectrum.
- **Ortho Carbons (C-2, C-6):** The carbons ortho to the aldehyde group appear at around 112 ppm. They are coupled to the adjacent fluorine atoms, resulting in doublets.



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Caption: Workflow for ^{13}C NMR analysis of 3,5-difluorobenzaldehyde.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol for IR Spectroscopy

- Sample Preparation:
 - Neat (for liquids): Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
 - ATR (Attenuated Total Reflectance): Place a small amount of the sample directly on the ATR crystal. This is a common and convenient method.[\[9\]](#)
- Data Acquisition:
 - Record a background spectrum of the empty sample holder.
 - Record the sample spectrum over the range of 4000-400 cm^{-1} .
 - The final spectrum is the ratio of the sample spectrum to the background spectrum.

IR Data and Interpretation

The IR spectrum of 3,5-difluorobenzaldehyde displays characteristic absorption bands for the aldehyde and aromatic functionalities.

Wavenumber (cm^{-1})	Intensity	Assignment
~2850, ~2750	Medium	C-H stretch (aldehyde) - Fermi doublet
~1700	Strong	C=O stretch (carbonyl)
~1600, ~1480	Medium-Strong	C=C stretch (aromatic ring)
~1300-1000	Strong	C-F stretch
~900-675	Strong	C-H bend (out-of-plane, aromatic)

Source: Predicted based on typical functional group frequencies.[\[13\]](#)[\[14\]](#)

Interpretation:

- **Aldehyde C-H Stretch:** The C-H stretching vibration of the aldehyde group typically appears as a pair of medium-intensity bands (a Fermi doublet) around 2850 and 2750 cm^{-1} .[\[13\]](#)
- **Carbonyl C=O Stretch:** A strong, sharp absorption band around 1700 cm^{-1} is a definitive indicator of the carbonyl group in the aldehyde.
- **Aromatic C=C Stretch:** The stretching vibrations of the carbon-carbon double bonds in the benzene ring give rise to absorptions in the 1600-1480 cm^{-1} region.
- **C-F Stretch:** The carbon-fluorine stretching vibrations produce strong absorption bands in the 1300-1000 cm^{-1} region.
- **Aromatic C-H Bending:** The out-of-plane bending vibrations of the aromatic C-H bonds result in strong bands in the fingerprint region (below 900 cm^{-1}), which can be indicative of the substitution pattern.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight and elemental composition of a compound.

Experimental Protocol for Mass Spectrometry (GC-MS)

- **Sample Introduction:** The sample is typically introduced into the mass spectrometer via a gas chromatograph (GC) for separation from any impurities.[\[15\]](#)
- **Ionization:** Electron Ionization (EI) is a common method where the sample molecules are bombarded with high-energy electrons, causing them to ionize and fragment.[\[15\]](#)
- **Mass Analysis:** The resulting ions are separated based on their m/z ratio by a mass analyzer (e.g., a quadrupole).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .

Mass Spectrometry Data and Interpretation

The mass spectrum of 3,5-difluorobenzaldehyde provides key information about its molecular weight and fragmentation pattern.

m/z	Relative Intensity	Assignment
142	High	Molecular ion (M^+)
141	High	$[M-H]^+$
113	Medium	$[M-CHO]^+$

Source: PubChem, SpectraBase[4][15]

Interpretation:

- **Molecular Ion Peak (M^+):** The peak at m/z 142 corresponds to the intact molecular ion, confirming the molecular weight of 3,5-difluorobenzaldehyde.[15]
- **$[M-H]^+$ Peak:** A prominent peak is often observed at m/z 141, corresponding to the loss of the aldehydic hydrogen atom.
- **$[M-CHO]^+$ Peak:** The peak at m/z 113 results from the loss of the formyl radical ($\bullet CHO$), a common fragmentation pathway for aromatic aldehydes.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive and self-validating framework for the identification and characterization of 3,5-difluorobenzaldehyde. The distinct signals in the 1H and ^{13}C NMR spectra, the characteristic absorption bands in the IR spectrum, and the specific fragmentation pattern in the mass spectrum all converge to provide an unambiguous structural confirmation. For researchers in organic synthesis, medicinal chemistry, and materials science, a solid understanding of these spectroscopic signatures is an indispensable tool for ensuring the quality of starting materials and for the successful development of novel chemical entities.

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